

Application Notes and Protocols for the Dispersion of Pigment Yellow 182

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed methodologies for the dispersion of **Pigment Yellow 182** in various media, including aqueous, solvent-based, and polymer systems. The protocols outlined below are based on established principles for the dispersion of organic azo pigments and are intended to serve as a comprehensive guide.

Introduction to Pigment Yellow 182

Pigment Yellow 182 (PY 182) is a monoazo organic pigment known for its brilliant yellow shade, good heat resistance, and lightfastness.[1] Its robust properties make it suitable for a range of applications, including inks, coatings, and plastics.[1][2] Proper dispersion of PY 182 is critical to unlock its full coloristic potential and ensure the stability and performance of the final product. The dispersion process involves three key stages: wetting of the pigment, mechanical deagglomeration, and stabilization of the dispersed particles.

Dispersion in Aqueous Media

Pigment Yellow 182 is well-suited for water-based ink applications due to its easy dispersibility in such systems.[3] The following protocol outlines a general procedure for preparing a stable aqueous dispersion of PY 182.

2.1. Experimental Protocol: Water-Based Dispersion

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This protocol describes the preparation of a lab-scale water-based pigment concentrate.

Materials:

- Pigment Yellow 182
- Deionized Water
- Dispersing Agent (e.g., a high molecular weight polymeric dispersant)
- Wetting Agent (e.g., a non-ionic surfactant)
- Defoamer
- Biocide
- pH Modifier (e.g., AMP-95 or ammonia)

Equipment:

- · High-speed disperser with a Cowles blade
- Bead mill with zirconium oxide grinding media (0.8-1.2 mm)
- Particle size analyzer (e.g., Dynamic Light Scattering)
- Viscometer
- pH meter

Procedure:

- Premix Preparation:
 - Charge the dispersing vessel with deionized water.
 - While stirring at low speed, add the wetting agent, dispersing agent, defoamer, and biocide.

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- Continue mixing until all components are fully dissolved.
- · Pigment Addition:
 - Gradually add Pigment Yellow 182 powder to the premix under continuous stirring.
 - Increase the speed of the high-speed disperser to create a vortex and ensure proper wetting of the pigment. Mix for 20-30 minutes.
- · Milling:
 - Transfer the premix to a bead mill.
 - Mill the dispersion at a controlled temperature (typically below 40°C) until the desired particle size is achieved. Monitor the particle size distribution periodically.
- Let-down and pH Adjustment:
 - Once the target particle size is reached, transfer the milled concentrate to a let-down tank.
 - Adjust the pH of the dispersion to a range of 8.5-9.5 using a suitable pH modifier to ensure stability.
- Quality Control:
 - Measure the final particle size distribution, viscosity, and color strength of the dispersion.
- 2.2. Quantitative Data: Representative Aqueous Dispersion of a Yellow Azo Pigment

The following table provides typical quantitative data for a water-based dispersion of an organic yellow azo pigment, which can be used as a benchmark for **Pigment Yellow 182** dispersions.

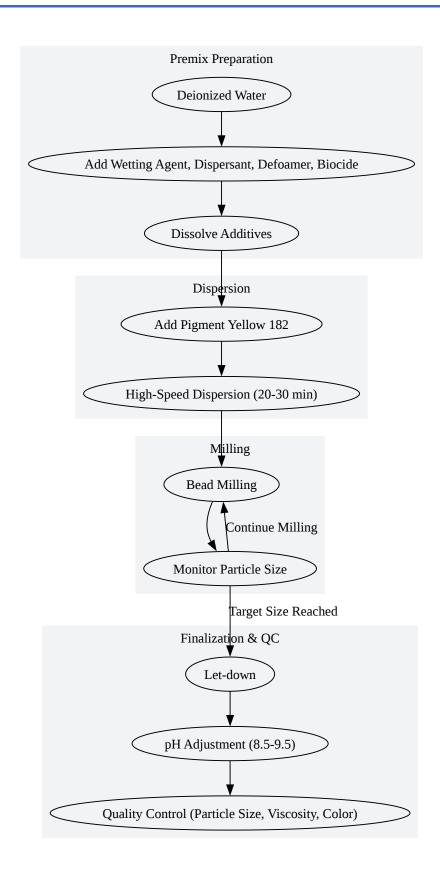


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Parameter	Target Value	Test Method
Pigment Concentration	35 - 45%	Gravimetric
Mean Particle Size (D50)	< 200 nm	Dynamic Light Scattering
Viscosity (at 25°C)	50 - 200 mPa⋅s	Rotational Viscometer
рН	8.5 - 9.5	pH Meter
Color Strength	Compared to standard	Spectrophotometer





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Dispersion in Solvent-Based Media

Pigment Yellow 182 is suitable for use in various solvent-based ink systems, including those based on nitrocellulose-polyurethane (NC-PU), polyamide (PA), and vinyl resins.[3] The following protocol provides a general method for dispersing PY 182 in a solvent-based system.

3.1. Experimental Protocol: Solvent-Based Dispersion

This protocol is for the laboratory-scale preparation of a solvent-based pigment concentrate.

Materials:

- Pigment Yellow 182
- Solvent (e.g., ethanol, ethyl acetate, or a blend)
- Resin (e.g., NC, PU, or PA)
- Dispersing Agent (polymeric, suitable for solvent systems)
- Plasticizer (if required)

Equipment:

- High-speed disperser
- · Bead mill or three-roll mill
- Hegman gauge
- Viscometer

Procedure:

- Resin Solution Preparation:
 - Dissolve the resin in the chosen solvent system under agitation.
- Premixing:



- To the resin solution, add the dispersing agent and mix until homogeneous.
- Gradually add the Pigment Yellow 182 powder while stirring with a high-speed disperser.
- Continue mixing at high speed for 20-30 minutes to ensure thorough wetting.

Milling:

- Process the premix through a bead mill or on a three-roll mill.
- For a bead mill, monitor the dispersion progress by checking the fineness of grind using a Hegman gauge.
- For a three-roll mill, adjust the nip settings and perform multiple passes to achieve the desired dispersion quality.

Let-down:

 Let down the milled concentrate with additional resin solution and solvent to achieve the final desired pigment concentration and viscosity.

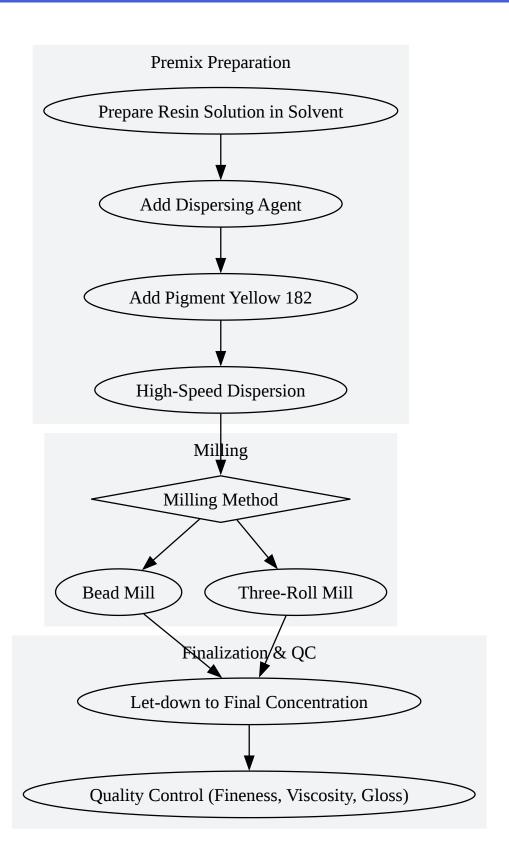
Quality Control:

- Evaluate the final dispersion for fineness of grind, viscosity, gloss, and color strength.
- 3.2. Quantitative Data: Representative Solvent-Based Dispersion of a Yellow Azo Pigment

The table below shows typical properties for a solvent-based dispersion of an organic yellow azo pigment.

Parameter	Target Value	Test Method
Pigment Concentration	20 - 35%	Gravimetric
Fineness of Grind	> 7 (Hegman)	Hegman Gauge
Viscosity (at 25°C)	200 - 500 mPa·s	Rotational Viscometer
Gloss (60°)	> 80 GU	Gloss Meter





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Dispersion in Polymer Media (Masterbatch)

Pigment Yellow 182 can be incorporated into various plastics via a masterbatch. This protocol describes a general method for producing a color masterbatch using a twin-screw extruder.

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4.1. Experimental Protocol: Masterbatch Production	

Materials:

- Pigment Yellow 182
- Carrier Resin (e.g., Polypropylene, Polyethylene)
- Dispersing Agent (e.g., a wax-based dispersant)
- Additives (e.g., UV stabilizer, antioxidant, as required)

Equipment:

- High-intensity mixer
- · Gravimetric feeder
- Twin-screw extruder
- Strand pelletizer or underwater pelletizer
- Colorimeter

Procedure:

- Pre-blending:
 - In a high-intensity mixer, blend the Pigment Yellow 182 powder, dispersing agent, and any other powdered additives with a small portion of the carrier resin powder or pellets.
- Extrusion:



- Set the temperature profile of the twin-screw extruder according to the processing requirements of the carrier resin.
- Feed the pre-blended mixture and the remaining carrier resin into the extruder using gravimetric feeders.
- The twin-screw configuration should be designed to provide adequate mixing and dispersion of the pigment.

Pelletizing:

 The molten, colored polymer is extruded through a die into strands, which are then cooled in a water bath and cut into pellets by a strand pelletizer. Alternatively, an underwater pelletizer can be used.

· Quality Control:

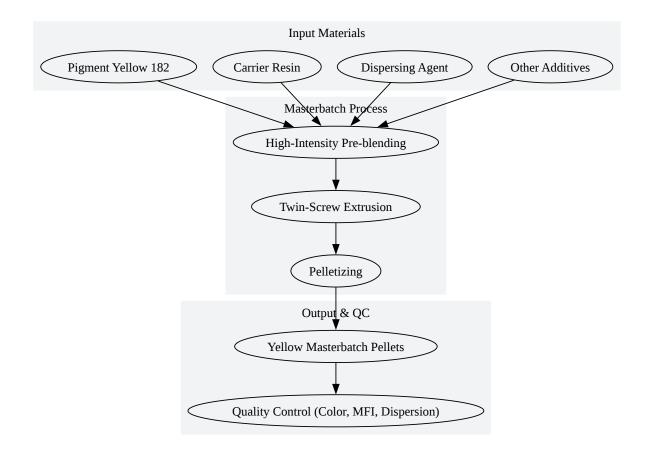
• The resulting masterbatch pellets are tested for color consistency, pigment dispersion quality (e.g., by film pressing), and melt flow index (MFI).

4.2. Quantitative Data: Representative Yellow Azo Pigment Masterbatch

The following table provides typical parameters for a masterbatch containing an organic yellow azo pigment.

Parameter	Typical Value	Test Method
Pigment Loading	20 - 50%	Gravimetric
Carrier Resin	PP, PE, etc.	-
Melt Flow Index (MFI)	Varies by application	ASTM D1238
Color Difference (ΔE*ab)	< 1.0 vs. standard	Colorimetry





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